Application Note: A Protocol for Conducting Mental Health Surveys Among Ukrainian Refugees

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Compound of Interest

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Introduction

The ongoing conflict in Ukraine has led to the displacement of millions of individuals, creating a significant refugee crisis.[1] Refugees are at a heightened risk of experiencing mental health challenges, including post-traumatic stress disorder (PTSD), depression, and anxiety, due to their exposure to traumatic events, loss, and the stressors associated with displacement and resettlement.[2][3][4][5] Accurate assessment of the mental health needs of Ukrainian refugees is crucial for developing and implementing effective support services and interventions by researchers, scientists, and drug development professionals.

This document provides a detailed protocol for conducting mental health surveys among Ukrainian refugees. It outlines ethical considerations, community engagement strategies, validated screening instruments, a step-by-step data collection and analysis plan, and a framework for disseminating the findings. The protocol is designed to be culturally sensitive and trauma-informed, prioritizing the well-being and safety of the participants.

Ethical Considerations

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Research involving refugees, a vulnerable population, necessitates a stringent ethical framework.[6] Key ethical principles to adhere to include:

- Voluntary and Informed Consent: Participants must be fully informed about the study's purpose, procedures, potential risks, and benefits in their native language.[7][8] Consent must be given voluntarily and without any coercion, and participants must be aware of their right to withdraw at any time without penalty.[7][8]

- Confidentiality and Anonymity: All personally identifiable information must be kept confidential.[7][8] Data should be anonymized as early as possible in the research process to protect the identity of individuals.[8]

- Do No Harm (Non-maleficence): Researchers must take all possible measures to prevent re-traumatization.[9] This includes providing a safe and comfortable environment for the survey, having a clear protocol for responding to participants who exhibit distress, and ensuring that questions are phrased sensitively.

- Beneficence: The research should aim to produce a tangible benefit for the refugee community.[6] This can be achieved by sharing the findings with organizations that provide services to refugees to inform their programs.

- Justice: The selection of participants should be equitable, and the benefits and burdens of the research should be distributed fairly.[6]

Experimental Protocols

This section details the step-by-step methodology for conducting a mental health survey with Ukrainian refugees.

Phase 1: Preparatory and Ethical Framework

- Community Engagement: Establish partnerships with Ukrainian community leaders, cultural centers, and refugee support organizations.[7][8][10][11] This is crucial for building trust and ensuring the research is culturally appropriate and relevant.

- Form a Community Advisory Board (CAB): The CAB should consist of members of the Ukrainian refugee community, community leaders, and representatives from partner

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organizations.[11] The CAB will provide input on all stages of the research, from survey design to the dissemination of results.

- Obtain Ethical Approval: Submit the research protocol to an Institutional Review Board (IRB) or a relevant research ethics committee for approval.

- Selection and Cultural Adaptation of Screening Tools: Select validated mental health screening tools that have been translated into Ukrainian and/or Russian.[12][13] The CAB should review the translated instruments to ensure cultural and linguistic appropriateness.

Phase 2: Participant Recruitment and Consent

- Recruitment: Utilize a community-based recruitment strategy. Work with community partners to disseminate information about the study through trusted channels. Avoid direct recruitment in settings where potential participants may feel pressured to participate (e.g., at a clinic where they receive essential services).

- Informed Consent Process:

  - Provide potential participants with an information sheet and consent form in their preferred language (Ukrainian or Russian).

  - Have a trained, bilingual researcher or interpreter go through the consent form with the participant, explaining all aspects of the study and answering any questions.

  - Emphasize the voluntary nature of participation and the right to withdraw.

  - Obtain written informed consent. If a participant is unable to write, verbal consent can be obtained and documented with a witness present.

Phase 3: Data Collection

- Survey Administration:

  - Conduct surveys in a private, safe, and comfortable location.

  - Surveys should be administered by trained, bilingual data collectors who are knowledgeable about trauma-informed care.

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  - Offer participants the choice of completing the survey themselves or having it administered as an interview.

- Immediate Support Protocol:

  - Have a list of local mental health resources available in Ukrainian and Russian to provide to participants.

  - If a participant shows signs of severe distress or expresses suicidal ideation, the data collector must immediately follow a pre-defined protocol to connect the individual with appropriate mental health support.

Phase 4: Data Management and Analysis

- Data Security: Store all data securely. Anonymize data by replacing names with unique identification numbers.

- Statistical Analysis Plan:

  - Descriptive Statistics: Calculate frequencies, means, and standard deviations to describe the demographic characteristics of the sample and the prevalence of mental health symptoms.

  - Inferential Statistics: Use chi-square tests to compare prevalence rates across different demographic groups (e.g., gender, age). Use t-tests or ANOVA to compare mean scores on the mental health scales across groups.

Phase 5: Dissemination and Follow-up

- Community Dissemination: Share a summary of the research findings with the participating community in an accessible format (e.g., a short report in Ukrainian).

- Academic Dissemination: Publish the findings in peer-reviewed journals and present them at scientific conferences.

- Provide Resources: Ensure all participants have access to the list of mental health resources provided during the data collection phase.

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Data Presentation

Validated Mental Health Screening Tools

The following table summarizes validated screening tools that are available in Ukrainian and/or Russian and are recommended for use in mental health surveys with Ukrainian refugees.

Tool Name	Condition(s) Screened	Language Availability
Patient Health Questionnaire-9 (PHQ-9)	Depression	Ukrainian, Russian[12]
Generalized Anxiety Disorder-7 (GAD-7)	Anxiety	Ukrainian, Russian[12][14]
PTSD Checklist for DSM-5 (PCL-5)	Post-Traumatic Stress Disorder	Ukrainian, Russian[13][15]
Refugee Health Screener-15 (RHS-15)	General Emotional Distress (Anxiety, Depression, PTSD)	Russian[16]
WHO-5 Well-Being Index	General Well-being	Ukrainian[17]
Mental Health Inventory-5 (MHI-5)	General Mental Health	Ukrainian[17]
Kessler-6 (K6) Psychological Distress Scale	Psychological Distress	Ukrainian[17]

Prevalence of Mental Health Conditions in Ukrainian Refugees

The following table summarizes findings from various studies on the prevalence of mental health conditions among Ukrainian refugees.

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Study	Sample Size	Instrument(s) Used	Prevalence of Depression	Prevalence of Anxiety	Prevalence of PTSD
Shevlin et al. (2018)	Internally Displaced Persons in Ukraine	ICD-11 criteria	22%	18%	21%
Mesa-Vieira et al. (2022) - Meta-analysis	Multiple studies of refugees	Various	~25%	-	~31%[3]
Blackmore et al. (2022) - Meta-analysis	11,053 refugees and asylum seekers	Clinical diagnosis	32%	-	31%[2]
Henkelmann et al. (2020) - Meta-analysis	Refugees in high-income countries	Self-reported and diagnosed	30-40%	13-42%	29-37%[4]
Nationwide Ukrainian Survey (2023)	714 refugees	PSS-10, GAD-7, PCL-5	-	52% (moderate to severe)	47.2% (high levels)[18]

Visualization

Experimental Workflow

The following diagram illustrates the workflow for the proposed protocol for conducting mental health surveys among Ukrainian refugees.

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Caption: Workflow for the mental health survey protocol.

Conclusion

This application note provides a comprehensive and ethically sound protocol for conducting mental health surveys among Ukrainian refugees. By following these guidelines, researchers can collect valuable data to inform the development of culturally appropriate and effective mental health support services for this vulnerable population, while prioritizing the safety and well-being of the participants. The use of validated and culturally adapted screening tools, coupled with a strong community engagement framework, is essential for the success and ethical integrity of such research endeavors.

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